

Technical Guide: Physical Properties of 2-Bromo-5-methylpyridin-4-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-methylpyridin-4-amine

Cat. No.: B1280532

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Introduction

2-Bromo-5-methylpyridin-4-amine (CAS No. 79055-60-0) is a heterocyclic organic compound featuring a pyridine core. Its structure, incorporating a bromine atom, a methyl group, and an amine group, makes it a valuable intermediate in medicinal chemistry and synthetic organic chemistry. A thorough understanding of its physical properties is fundamental for its application in laboratory research, process development, and the synthesis of novel pharmaceutical agents. This guide provides a comprehensive overview of the core physical characteristics of **2-Bromo-5-methylpyridin-4-amine**, detailed experimental protocols for their determination, and a logical workflow for the physical characterization of such chemical compounds.

Core Physical Properties

The physical properties of **2-Bromo-5-methylpyridin-4-amine** are summarized below. These values are crucial for handling, storage, and reaction setup.

Property	Value	Source(s)
CAS Number	79055-60-0	[1] [2] [3]
Molecular Formula	C ₆ H ₇ BrN ₂	[2] [3] [4]
Molecular Weight	187.04 g/mol	[4] [5]
Appearance	Solid	[2] [4]
Melting Point	125 °C	[1] [2] [3]
Boiling Point	332.2 ± 37.0 °C (Predicted)	[1] [2]
Density	1.593 ± 0.06 g/cm ³ (Predicted)	[1] [2]
pKa	5.26 ± 0.42 (Predicted)	[1] [2]

Note: Boiling point, density, and pKa values are computationally predicted and should be confirmed by experimental analysis for critical applications.

Experimental Protocols

Accurate determination of physical properties is essential for compound verification and purity assessment. Standard protocols for key properties are detailed below.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a solid compound's purity. A sharp melting range typically signifies high purity, whereas a broad and depressed range suggests the presence of impurities.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

- Heating medium (mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the solid **2-Bromo-5-methylpyridin-4-amine** is finely ground into a powder using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, packing it to a height of 2-3 mm. The tube is then inverted and tapped gently to ensure the sample is firmly packed at the sealed end.
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. The assembly is then inserted into a Thiele tube containing mineral oil, with the rubber band remaining above the oil level.
- Heating: The side arm of the Thiele tube is heated gently and slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point. The circulating oil ensures uniform heat distribution.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid mass turns into a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.

Boiling Point Determination (Thiele Tube Method - for Solids with Low Boiling Points or Decomposable Solids)

While **2-Bromo-5-methylpyridin-4-amine** is a solid at room temperature, this micro-boiling point method is suitable for determining the boiling point of small quantities of a substance.

Apparatus:

- Thiele tube
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)

- Thermometer
- Heating medium (mineral oil)

Procedure:

- **Sample Preparation:** A small amount of the compound is placed into the small test tube (approximately half-full).
- **Capillary Insertion:** A capillary tube is sealed at one end and placed, open-end down, into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in the Thiele tube filled with mineral oil.
- **Heating:** The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, heating is stopped.
- **Recording:** As the apparatus cools, the stream of bubbles will slow and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure of the substance equals the atmospheric pressure. The temperature at this exact moment is the boiling point.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Solubility Determination (Qualitative)

Understanding a compound's solubility profile in various solvents is crucial for purification, formulation, and designing reaction conditions.

Apparatus:

- Small test tubes
- Spatula
- Graduated pipettes

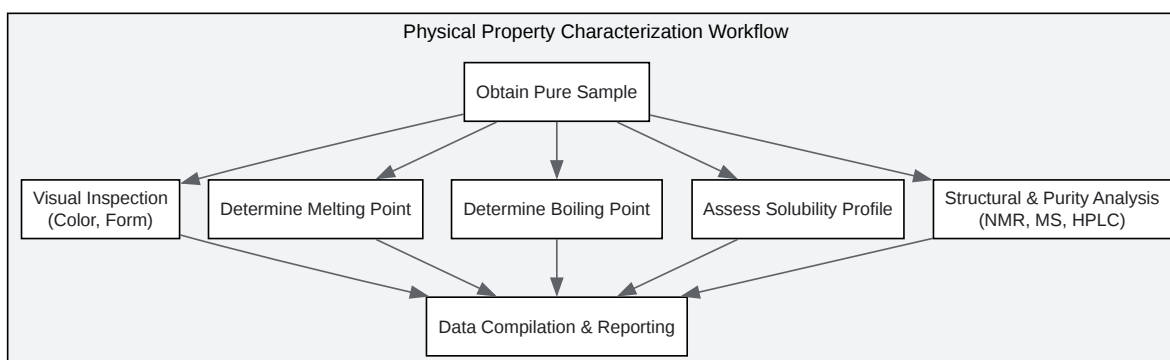
- A range of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane)

Procedure:

- Sample Addition: Approximately 10-20 mg of **2-Bromo-5-methylpyridin-4-amine** is placed into a series of clean, dry test tubes.
- Solvent Addition: To each tube, a different solvent is added dropwise, starting with 0.5 mL.
- Observation: The mixture is agitated or vortexed after each addition. The compound's solubility is observed. If it dissolves, it is recorded as "soluble."
- Incremental Addition: If the compound does not dissolve, the solvent is added in increments up to a total of 3 mL, with agitation at each step.
- Classification: The solubility is classified based on the amount of solvent required to dissolve the sample (e.g., very soluble, soluble, sparingly soluble, or insoluble). To enhance solubility, gentle heating or sonication can be applied, and any changes should be noted.^[9]

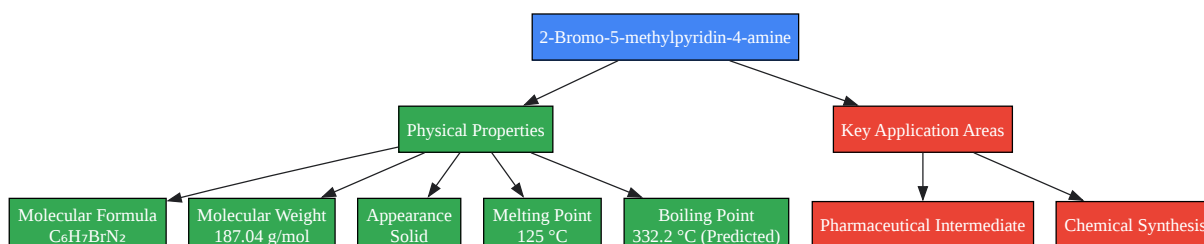
Visualized Workflow and Relationships

The following diagrams illustrate the logical workflow for the physical characterization of a chemical compound.



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Caption: Workflow for Physical Property Characterization.

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Caption: Key Properties and Applications Relationship.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Bromo-5-methylpyridin-4-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280532#2-bromo-5-methylpyridin-4-amine-physical-properties]

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